

Application Notes and Protocols: Isobutyl Butyrate in Fragrance Formulation Research

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For Researchers, Scientists, and Drug Development Professionals

Introduction to Isobutyl Butyrate in Fragrance Formulation

Isobutyl butyrate (CAS No. 539-90-2) is a fruity ester widely utilized in the flavor and fragrance industry to impart a sweet, fruity aroma reminiscent of pineapple, apple, and banana. [1][2] Its characteristic scent profile makes it a valuable ingredient in the formulation of a variety of fragranced products, including perfumes, cosmetics, and personal care items.[1][2][3][4] This document provides detailed application notes and experimental protocols for researchers and scientists working with **isobutyl butyrate** in fragrance formulation research.

Isobutyl butyrate is a colorless liquid with a medium odor strength and substantivity of less than four hours on a smelling strip.[5][6] It is naturally found in various fruits and spirits, including apples, bananas, citrus fruits, mangos, wine, and brandy.[7] For commercial use, a nature-identical version is often synthesized to ensure consistent quality and preserve natural resources.[7]

Physicochemical and Olfactory Properties

A comprehensive understanding of the physicochemical and olfactory properties of **isobutyl butyrate** is essential for its effective application in fragrance formulations.

Table 1: Physicochemical Properties of Isobutyl Butyrate



Property	Value	Reference	
Molecular Formula	C8H16O2	[1][2]	
Molecular Weight	144.21 g/mol	[1][2][8]	
CAS Number	539-90-2	[1][2]	
Appearance	Colorless liquid	[1][2]	
Boiling Point	157-158 °C	[1][9]	
Density	0.861 g/mL at 25 °C	[1]	
Refractive Index	n20/D 1.403	[1]	
Flash Point	46 °C (115 °F) [9][10]		
Solubility	Very slightly soluble in water; miscible with alcohol and oils.	[1]	

Table 2: Olfactory Profile of Isobutyl Butyrate

Parameter	Description	Reference	
Odor Type	Fruity	[5][6]	
Odor Description	Sweet, fruity, pineapple, tutti frutti, rummy, cherry, apple, overripe fruit, bubble gum.	[5][6]	
Odor Strength	Medium	[5][6]	
Substantivity	< 4 hours at 100.00 %	[5][6]	
Odor Threshold	0.0016 ppm	[1]	
Flavor Profile	Sweet, fruity, pineapple, apple, rummy, bubble gum, tutti frutti, overripe fruit, tropical fruit.	[6]	

Experimental Protocols



Sensory Evaluation of Isobutyl Butyrate

Sensory evaluation is critical for understanding the olfactory characteristics of **isobutyl butyrate** and its performance in a fragrance formulation.

Objective: To characterize the odor profile of **isobutyl butyrate** using a trained sensory panel.

Materials:

- **Isobutyl butyrate** (99% purity)
- Odorless smelling strips
- Ethanol (perfumer's grade) for dilution
- Glass beakers and pipettes
- Sensory evaluation booths with controlled ventilation and lighting

Protocol:

- Prepare a 10% solution of **isobutyl butyrate** in ethanol.
- Dip smelling strips into the solution, ensuring they are saturated but not dripping.
- Allow the solvent to evaporate for 30 seconds.
- Present the smelling strips to a panel of at least five trained sensory analysts.
- Instruct panelists to individually document the odor characteristics they perceive at three time points: initial impression (top note), after 15 minutes (middle note), and after 1 hour (base note).
- Panelists should use a standardized lexicon of fragrance descriptors.
- Compile and analyze the descriptors to create a comprehensive odor profile.

Objective: To assess the pleasantness and consumer acceptance of a fragrance formulation containing **isobutyl butyrate**.



Materials:

- Fragrance formulation containing a known concentration of **isobutyl butyrate**.
- Control fragrance formulation without isobutyl butyrate.
- Consumer panel (n ≥ 30) representing the target demographic.
- Evaluation forms with a 9-point hedonic scale (1 = Dislike Extremely, 9 = Like Extremely).

Protocol:

- Prepare two fragrance formulations: one with and one without **isobutyl butyrate**. The base formulation should be identical.
- Apply a controlled amount of each fragrance to separate smelling strips or unscented lotion bases.
- Present the samples to the consumer panelists in a randomized and blind manner.
- Ask panelists to rate the overall liking of each fragrance on the 9-point hedonic scale.
- Collect and statistically analyze the data to determine if the addition of isobutyl butyrate significantly impacts consumer preference.

Table 3: Illustrative Hedonic Scoring of a Fruity Fragrance

Formulation	Mean Hedonic Score (± SD)
Control (without Isobutyl Butyrate)	6.2 ± 1.5
Test (with 2% Isobutyl Butyrate)	7.8 ± 1.2

Stability Testing of Fragrance Formulations

Stability testing is essential to ensure that a fragrance containing **isobutyl butyrate** maintains its intended physicochemical properties and odor profile over time.



Objective: To evaluate the stability of a fragrance formulation containing **isobutyl butyrate** under accelerated conditions.

Materials:

- Fragrance formulation containing isobutyl butyrate.
- Glass vials with airtight seals.
- Stability chambers or ovens set to controlled temperatures (e.g., 40°C, 50°C).
- UV light chamber.
- pH meter, viscometer.
- Gas Chromatography-Mass Spectrometry (GC-MS) instrumentation.

Protocol:

- Package the fragrance formulation in the final intended packaging or inert glass containers.
- Store samples under various conditions:
 - Room temperature (25°C) as a control.
 - Elevated temperature (40°C and 50°C) to accelerate aging.
 - Exposure to UV light to assess photosensitivity.
- Evaluate the samples at predetermined time points (e.g., 0, 1, 2, and 3 months).
- Assess the following parameters at each time point:
 - Physical Appearance: Color, clarity, and phase separation.
 - Odor: Evaluation by a trained perfumer or sensory panel.
 - o pH and Viscosity: For liquid formulations like lotions or shampoos.



 Chemical Composition: Analyze the concentration of isobutyl butyrate and other key fragrance components using GC-MS to quantify any degradation.

Table 4: Illustrative Stability Data for a Fragrance Oil with Isobutyl Butyrate at 40°C

Time (Months)	Isobutyl Butyrate Concentration (%)	Odor Profile Change	Appearance
0	5.00	None	Clear, pale yellow
1	4.95	Slight decrease in top note freshness	No change
2	4.88	Noticeable loss of fruity character	No change
3	4.75	Significant alteration of scent profile	Slight deepening of color

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful analytical technique for identifying and quantifying the components of a complex fragrance mixture.

Objective: To determine the concentration of **isobutyl butyrate** in a fragrance formulation.

Materials:

- Fragrance sample.
- Solvent (e.g., hexane, dichloromethane).
- Internal standard (e.g., a compound not present in the sample with a similar chemical nature).
- GC-MS system equipped with a suitable capillary column (e.g., DB-5ms).

Protocol:

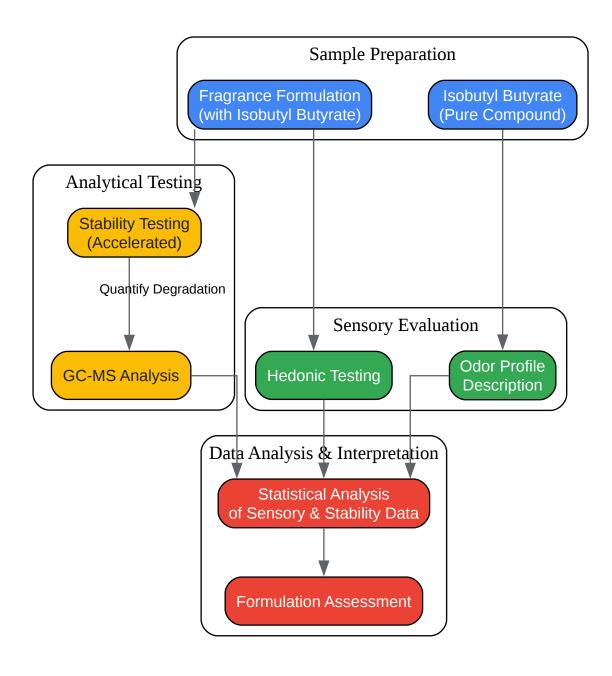


- Sample Preparation: Accurately weigh a known amount of the fragrance oil and dilute it with a suitable solvent. Add a known concentration of the internal standard.
- GC-MS Conditions:
 - Injector Temperature: 250°C
 - Oven Program: Start at 50°C, hold for 2 minutes, then ramp to 250°C at a rate of 10°C/minute.
 - Carrier Gas: Helium at a constant flow rate.
 - Mass Spectrometer: Operate in electron ionization (EI) mode, scanning from m/z 40 to 400.
- Analysis: Inject the prepared sample into the GC-MS. Identify isobutyl butyrate based on its retention time and mass spectrum.
- Quantification: Calculate the concentration of isobutyl butyrate by comparing its peak area to that of the internal standard, using a pre-established calibration curve.

Visualizations

Experimental Workflow for Fragrance Evaluation





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Caption: Workflow for the comprehensive evaluation of **isobutyl butyrate** in fragrance formulations.

Olfactory Signaling Pathway for Fruity Esters

The perception of fruity esters like **isobutyl butyrate** begins with the binding of the odorant molecule to specific olfactory receptors (ORs) in the nasal cavity. This initiates a G-protein coupled signaling cascade.





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Caption: Simplified signaling cascade for the perception of fruity esters like isobutyl butyrate.

Safety and Regulatory Information

The safety of **isobutyl butyrate** has been assessed by the Research Institute for Fragrance Materials (RIFM). It is deemed safe for use in fragrance products under the current levels of use. For detailed toxicological and dermatological information, it is recommended to consult the latest RIFM publications and safety data sheets (SDS) from the supplier.

Conclusion

Isobutyl butyrate is a versatile and impactful ingredient in fragrance formulation. Its characteristic fruity and sweet notes can significantly enhance the sensory appeal of a wide range of products. A thorough understanding of its properties and the application of standardized experimental protocols are essential for its successful and innovative use in fragrance research and development.

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